

Synthesis and Enhanced Biological Evaluation of Novel 8-Dehydroxyshanzhiside Derivatives

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Compound of Interest

Compound Name: 8-Dehydroxyshanzhiside

Cat. No.: B12366159

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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

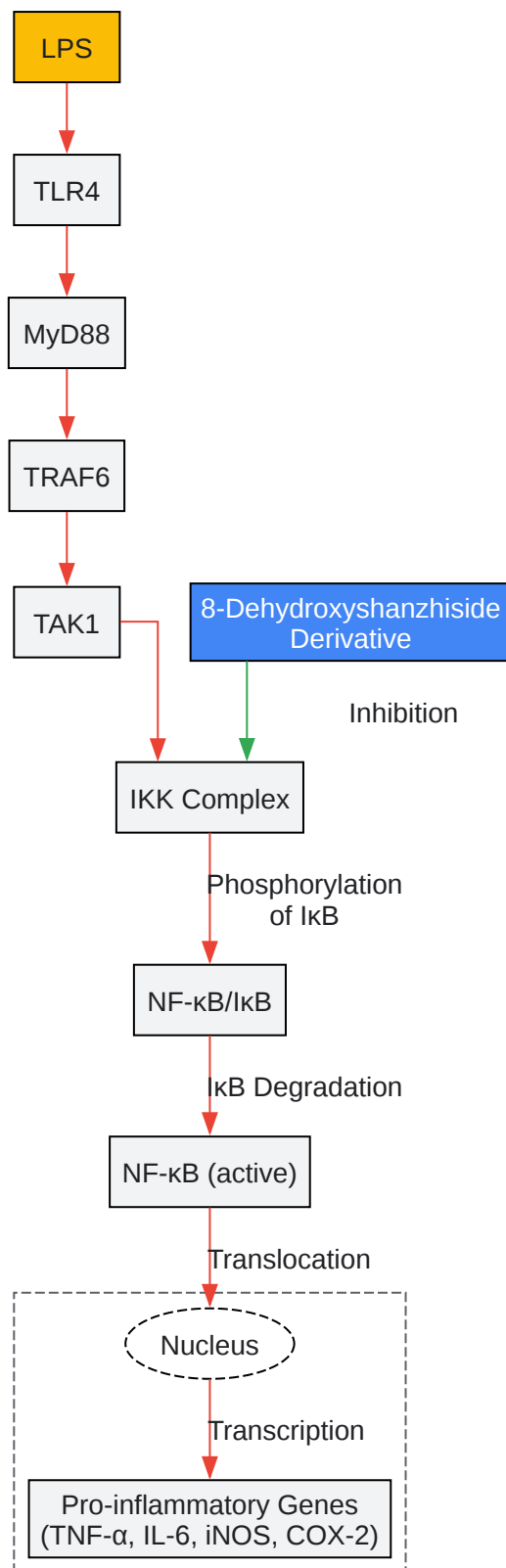
Abstract

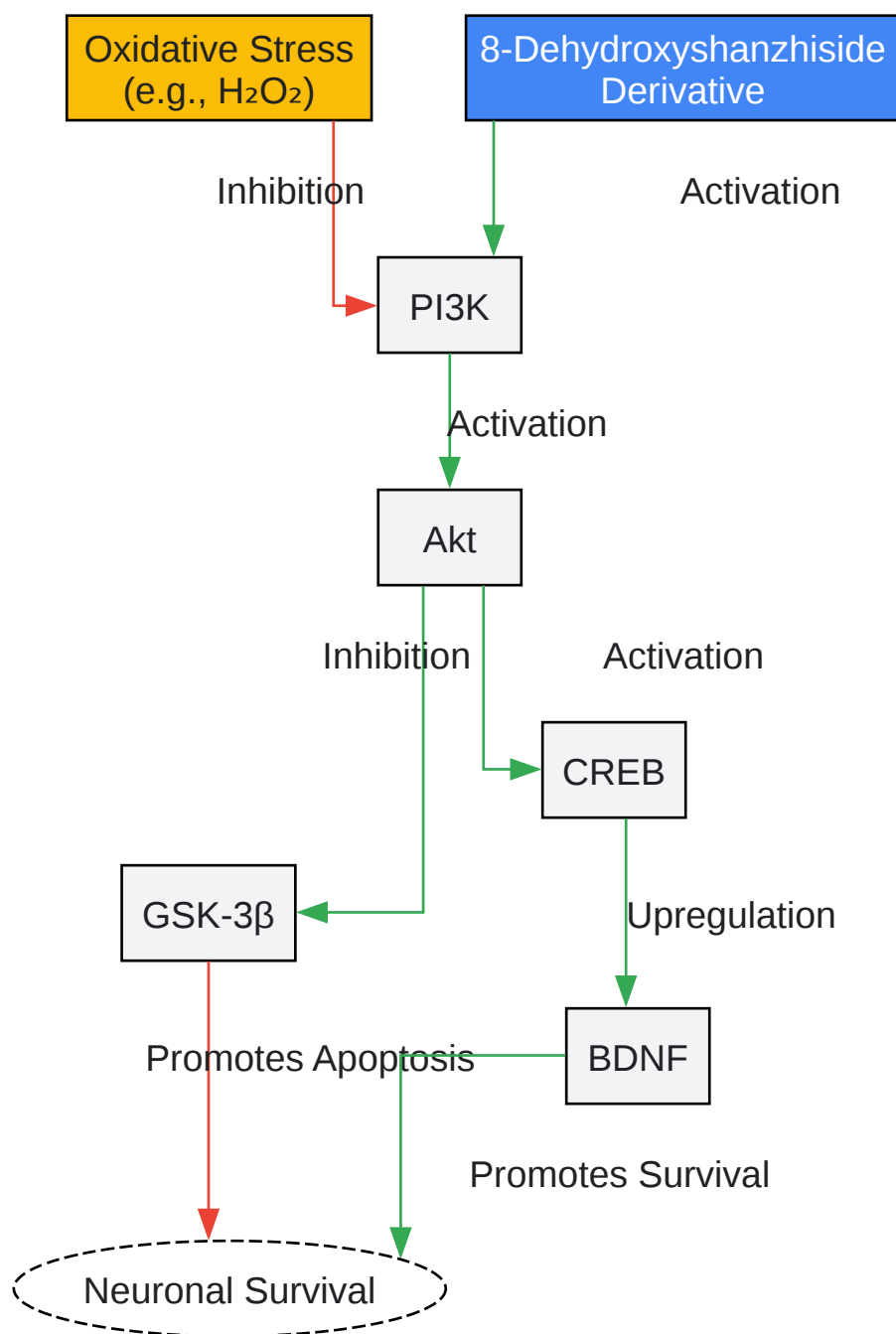
This document provides a comprehensive guide to the proposed synthesis of novel **8-dehydroxyshanzhiside** derivatives and outlines detailed protocols for the evaluation of their biological activities. Shanzhiside, an iridoid glycoside, has been reported to possess a range of biological properties. The targeted removal of the hydroxyl group at the C-8 position and subsequent derivatization are hypothesized to modulate the compound's electronic and steric properties, potentially leading to enhanced biological efficacy. This application note offers a theoretical framework for the synthesis and a practical guide to screening these novel compounds for their potential as anti-inflammatory, neuroprotective, and anticancer agents.

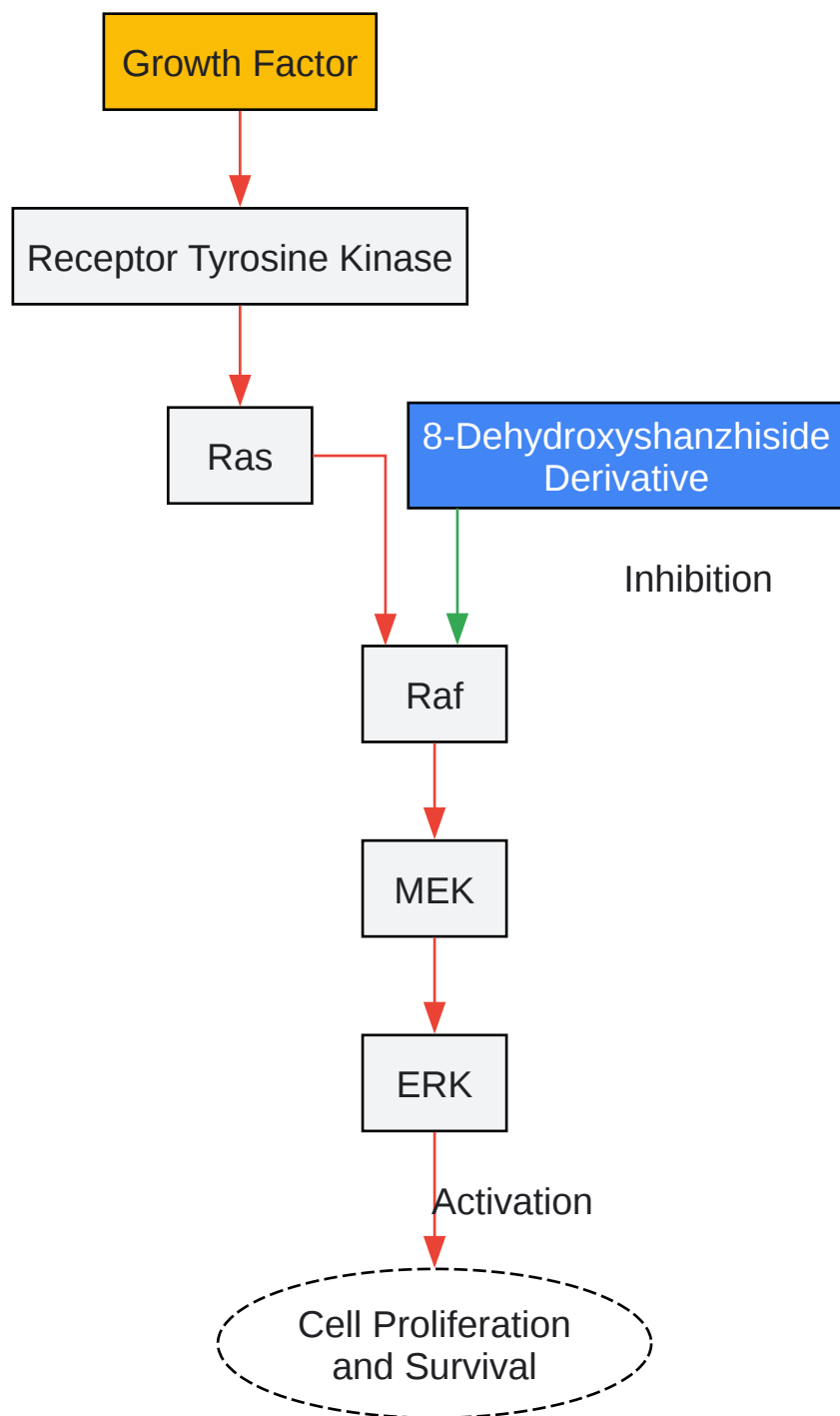
Proposed Synthesis of 8-Dehydroxyshanzhiside Derivatives

The synthesis of **8-dehydroxyshanzhiside** derivatives from the parent compound, shanzhiside, is a multi-step process that involves protection of reactive functional groups, selective dehydroxylation at the C-8 position, and subsequent derivatization.

1.1. Proposed Synthetic Scheme







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